

A Comprehensive Guide to the Proper Disposal of Ido-IN-13

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Compound of Interest

Compound Name: Ido-IN-13

Cat. No.: B607736

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for the safe disposal of **Ido-IN-13**, a potent indoleamine 2,3-dioxygenase 1 (IDO1) inhibitor.^[1] In the absence of a specific Safety Data Sheet (SDS) for **Ido-IN-13**, it is crucial to treat the compound as a hazardous substance and follow established protocols for chemical waste management.

Chemical and Physical Properties

A summary of the known properties of **Ido-IN-13** is provided below. This information is critical for assessing potential hazards and determining the appropriate disposal route.

Property	Value
Molecular Formula	C ₂₆ H ₁₇ F ₃ N ₄ O
Molecular Weight	458.43 g/mol
CAS Number	2291164-02-6
Solubility	DMSO: 65 mg/mL (141.79 mM)
Storage (Powder)	-20°C for 3 years
Storage (In solvent)	-80°C for 1 year
Data sourced from TargetMol ^[1]	

Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the safe disposal of **Ido-IN-13** and associated waste. This procedure is designed to minimize exposure risks and ensure compliance with general laboratory safety standards.

Waste Identification and Classification

Before beginning any disposal process, it is essential to correctly identify and classify the waste.

- Primary Waste: Unused or expired **Ido-IN-13** powder.
- Contaminated Materials: Items that have come into contact with **Ido-IN-13**, such as:
 - Personal Protective Equipment (PPE): Gloves, lab coats, safety glasses.
 - Laboratory Glassware and Plasticware: Vials, pipettes, flasks, and containers.
 - Solvents and Solutions: Any liquid containing dissolved **Ido-IN-13**.
- Hazard Classification: In the absence of specific data, **Ido-IN-13** should be treated as a hazardous chemical waste. This necessitates handling it in accordance with local, regional, and national hazardous waste regulations.[\[2\]](#)

Segregation and Collection

Proper segregation of chemical waste is crucial to prevent accidental reactions and ensure appropriate disposal.

- Solid Waste:
 - Collect unused **Ido-IN-13** powder and grossly contaminated items (e.g., weighing boats, contaminated wipes) in a dedicated, clearly labeled hazardous waste container.
 - The container should be made of a material compatible with the chemical and have a secure, tight-fitting lid.[\[3\]](#)
- Liquid Waste:

- Collect all solutions containing **Ido-IN-13** in a separate, leak-proof hazardous waste container.
- Do not mix with other incompatible waste streams.
- Leave at least 10% headspace in the container to allow for vapor expansion.^[3]
- Sharps Waste:
 - Any needles or other sharps contaminated with **Ido-IN-13** should be disposed of in a designated sharps container.

Labeling and Storage

Accurate and clear labeling is a critical component of safe waste management.

- Labeling: All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name ("**Ido-IN-13**"), and the primary hazard(s) (e.g., "Toxic," "Handle with Care").
- Storage:
 - Store waste containers in a designated, well-ventilated, and secure area away from general laboratory traffic.
 - Ensure that incompatible waste types are stored separately to prevent accidental mixing.

Disposal

The final disposal of hazardous chemical waste must be handled by qualified professionals.

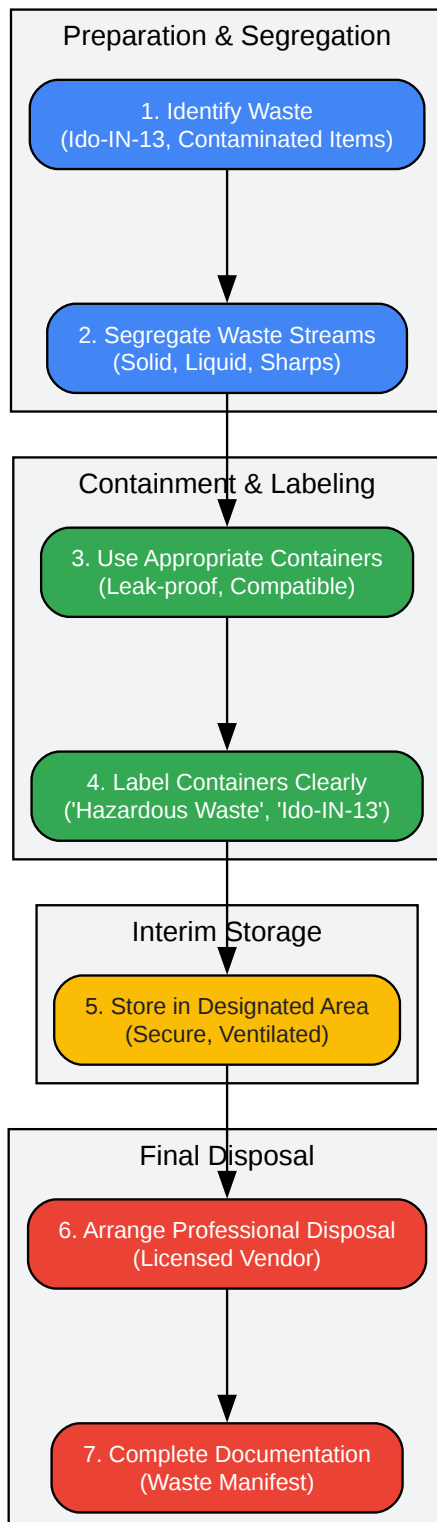
- Professional Disposal Service: Arrange for the collection and disposal of the **Ido-IN-13** waste through a licensed hazardous waste disposal company.
- Documentation: Maintain a detailed inventory of the waste generated and obtain all necessary documentation from the disposal vendor, such as waste manifests.
- Regulatory Compliance: Ensure that all disposal activities comply with institutional policies and local, state, and federal regulations. Never dispose of chemical waste down the drain or

in the regular trash.[4]

Experimental Workflow for Safe Disposal

The following diagram illustrates the logical workflow for the proper disposal of **Ido-IN-13**.

Ido-IN-13 Disposal Workflow

[Click to download full resolution via product page](#)Caption: Workflow for the safe disposal of **Ido-IN-13**.

This comprehensive approach to the disposal of **Ido-IN-13** will help ensure the safety of laboratory personnel and the protection of the environment, reinforcing a culture of safety and responsibility in research and development.

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